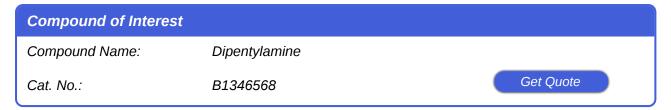


N-Pentylpentan-1-amine: A Comprehensive Technical Guide to its Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-pentylpentan-1-amine, also known as di-n-pentylamine, is a secondary amine with the chemical formula C10H23N. Its molecular structure consists of a nitrogen atom bonded to two pentyl groups. This technical guide provides an in-depth overview of the physical properties of N-pentylpentan-1-amine, offering valuable data for its application in research, chemical synthesis, and drug development. Understanding these properties is crucial for predicting its behavior in various chemical and biological systems, ensuring safe handling and storage, and for the development of analytical methods.

Core Physical Properties

The physical characteristics of N-pentylpentan-1-amine are summarized in the table below. These properties are influenced by its molecular weight, the presence of the secondary amine group capable of hydrogen bonding, and the two five-carbon alkyl chains.



Property	Value	Unit
Molecular Formula	C10H23N	-
Molecular Weight	157.30	g/mol
Appearance	Colorless liquid	-
Boiling Point	202-204	°C
Melting Point	-44	°C
Density	0.777	g/cm ³
Solubility in Water	Poorly soluble	-
Solubility in Organic Solvents	Soluble in ethanol, ether, and other common organic solvents	-

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid amines like N-pentylpentan-1-amine.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of liquid, a micro-boiling point determination is a suitable method.

Apparatus:

- Thiele tube
- Thermometer (0-250 °C)
- Capillary tube (sealed at one end)
- · Small test tube
- Mineral oil or silicone oil



- · Bunsen burner or heating mantle
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of N-pentylpentan-1-amine (a few drops) is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed into the test tube containing the amine.
- The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated. This design promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[1][2][3]

Determination of Melting Point

Since N-pentylpentan-1-amine is a liquid at room temperature, its melting point is determined by cooling the substance until it solidifies and then recording the temperature at which it melts upon gentle warming.

Apparatus:



- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Cooling bath (e.g., ice-salt mixture or dry ice-acetone)
- Thermometer

Procedure:

- A sample of N-pentylpentan-1-amine is introduced into a capillary tube.
- The capillary tube is placed in a cooling bath to freeze the sample.
- The frozen sample in the capillary tube is then placed in a melting point apparatus.
- The apparatus is heated slowly, at a rate of 1-2 °C per minute, near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.[4][5][6][7][8]

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.[9][10][11][12][13]

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ±0.0001 g)
- Thermometer
- Water bath



Procedure:

- The clean, dry pycnometer is accurately weighed on the analytical balance (m pycnometer).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_pycnometer+water). The temperature of the water is recorded.
- The weight of the water is calculated (m water = m pycnometer+water m pycnometer).
- The volume of the pycnometer at that temperature is calculated using the known density of water at that temperature (V pycnometer = m water / ρ water).
- The pycnometer is emptied, dried thoroughly, and then filled with N-pentylpentan-1-amine at the same temperature.
- The pycnometer filled with the amine is weighed (m pycnometer+amine).
- The weight of the amine is calculated (m amine = m pycnometer+amine m pycnometer).
- The density of the N-pentylpentan-1-amine is then calculated using the formula: ρ_amine = m_amine / V_pycnometer.[9][10][11][12][13]

Determination of Solubility

The solubility of N-pentylpentan-1-amine in water and organic solvents can be determined qualitatively.

Apparatus:

- · Test tubes
- Pipettes or droppers
- Vortex mixer (optional)

Procedure for Water Solubility:

Approximately 1 mL of distilled water is placed in a test tube.



- A few drops of N-pentylpentan-1-amine are added to the test tube.
- The test tube is shaken vigorously for about 30 seconds.
- The mixture is allowed to stand and observed. If a single clear phase is present, the amine is soluble. If two distinct layers form or the solution is cloudy, the amine is considered poorly soluble or insoluble.[14][15][16]

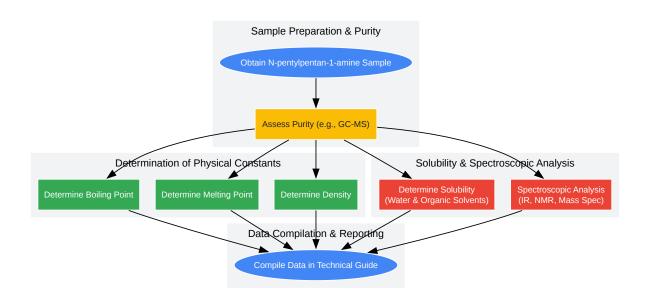
Procedure for Organic Solvent Solubility:

- The same procedure as for water solubility is followed, but with the respective organic solvent (e.g., ethanol, diethyl ether, hexane) instead of water.
- Observations on the miscibility of the amine with the solvent are recorded.[14][15][16]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical sequence of experiments for the comprehensive characterization of the physical properties of N-pentylpentan-1-amine.





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Caption: Workflow for determining the physical properties of N-pentylpentan-1-amine.

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the structure and purity of N-pentylpentan-1-amine.

- Infrared (IR) Spectroscopy: As a secondary amine, N-pentylpentan-1-amine is expected to show a characteristic N-H stretching absorption in the region of 3300-3500 cm⁻¹. This band is typically weaker and sharper than the O-H stretch of alcohols. The C-N stretching vibration for aliphatic amines is observed in the 1250-1020 cm⁻¹ region.[17][18][19][20][21]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - \circ ¹H NMR: The N-H proton signal for secondary amines can appear over a broad range and is often a broad singlet. Protons on the carbons adjacent to the nitrogen (α -protons) will be



deshielded and appear at a lower field (higher ppm) than other alkyl protons. The signals for the pentyl chains will show characteristic splitting patterns.

- ¹³C NMR: The carbon atoms bonded to the nitrogen will be deshielded and appear at a lower field compared to the other carbon atoms in the pentyl chains.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding
 to the molecular weight of N-pentylpentan-1-amine (157.30 g/mol). Characteristic
 fragmentation patterns for secondary amines, such as alpha-cleavage, would be expected,
 providing further structural confirmation.

Conclusion

This technical guide has provided a comprehensive overview of the key physical properties of N-pentylpentan-1-amine, along with detailed experimental protocols for their determination. The presented data and methodologies are intended to serve as a valuable resource for scientists and researchers, facilitating the safe and effective use of this compound in various scientific and industrial applications. The logical workflow and spectroscopic information further aid in the systematic characterization of this and similar aliphatic amines.

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